

Unable to Identify T-0156 as a Reagent for Flow Cytometry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: T-0156

Cat. No.: B15577046

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Initial searches for "**T-0156**" in the context of life sciences and flow cytometry have not yielded information on a relevant chemical or biological reagent. The identifier "**T-0156**" predominantly corresponds to a mechanical tool, specifically a transmission holding fixture.

One reference was found for a mouse forestomach carcinoma cell line (MFC) with the catalog number CL-0156, however, this is a cell line and not a reagent for use in a flow cytometry protocol.

To provide a detailed and accurate application note and protocol, further information about **T-0156** is required. Without understanding the nature of this substance, its biological target, and its mechanism of action, it is not possible to create a scientifically valid flow cytometry protocol.

To proceed, please provide the following details regarding **T-0156**:

- Full chemical or biological name: What is the specific name of the compound or molecule?
- Vendor and catalog number: From which company was **T-0156** obtained?
- Intended biological target: What cellular component, marker, or pathway is **T-0156** intended to interact with?

- Mechanism of action: Is it an antibody, a fluorescent dye, a chemical inhibitor, a viability stain, or something else?
- Relevant scientific literature: Are there any published papers or application notes that describe the use of **T-0156**?

Once this information is available, a comprehensive and accurate flow cytometry protocol and application note can be developed to meet the specified requirements.

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